

Fundamental Pharmacology & Pharmacokinetics

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Codeine

CAS No.: 67135-13-1

Cat. No.: S621188

[Get Quote](#)

The following tables consolidate core data on codeine's properties, dosage, and metabolic fate.

Table 1: Fundamental Properties of Codeine

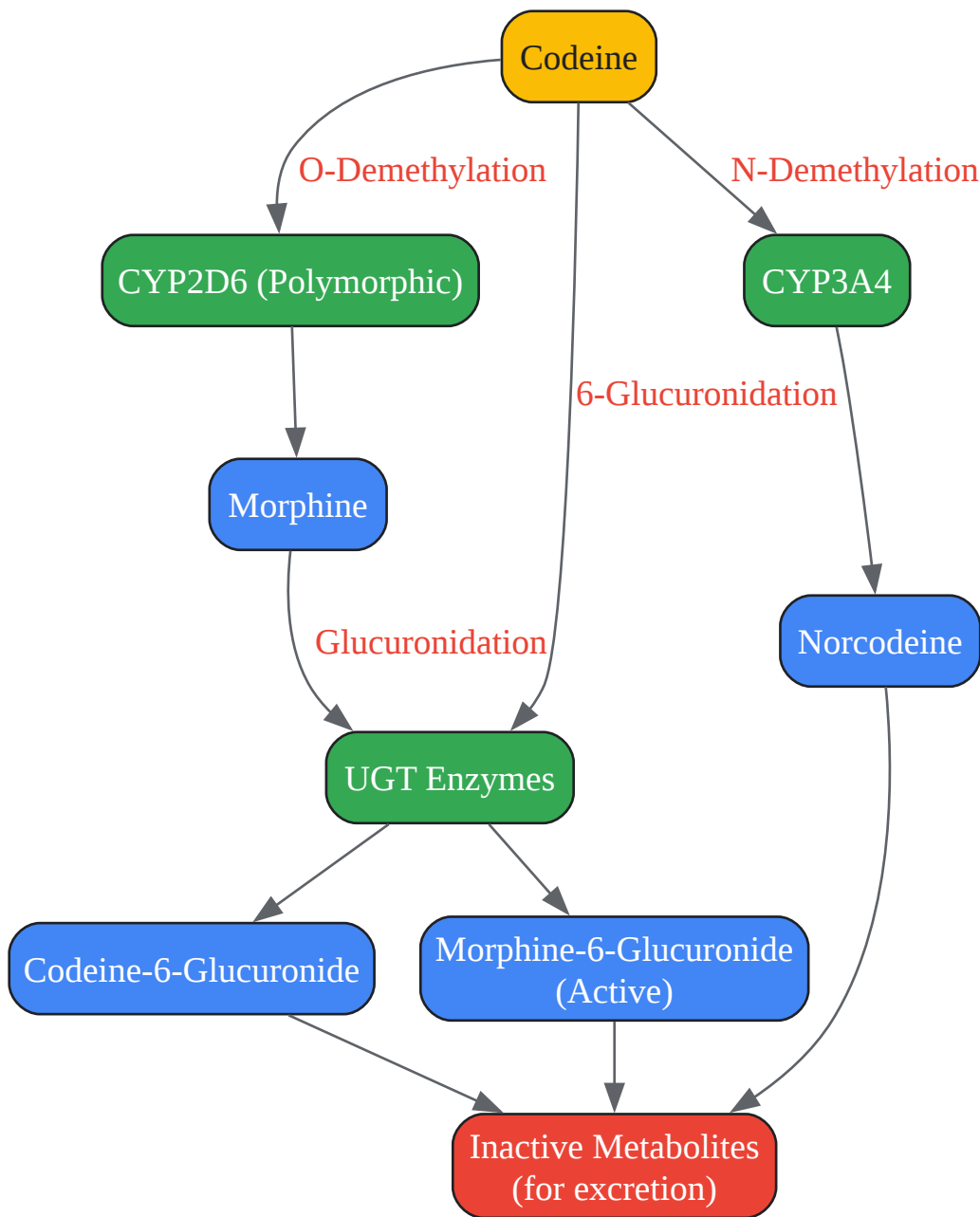
Property	Description
Drug Class	Opioid agonist; natural phenanthrene derivative [1] [2].
Mechanism of Action	Binds to mu-opioid receptors in the CNS, altering the perception of and response to pain [1].
Primary Clinical Uses	Relief of mild to moderate pain; suppression of cough [1] [2].
Metabolism Role	Prodrug. Requires metabolic activation via CYP2D6 to morphine for full analgesic effect [3] [4].
Key Metabolite	Morphine [1] [4].
Half-Life	Approximately 3.5 hours [5].
Duration of Action	Up to 4-6 hours per dose [6] [7].

Table 2: Standard Adult Dosage and Pharmacokinetic Parameters

Parameter	Value / Range	Additional Context
Analgesic Dose (Adult)	15-60 mg orally every 4-6 hours as needed [7] [2].	Maximum daily dose should not exceed 360 mg in opioid-naive patients [7].
Antitussive (Cough) Dose	10-20 mg every 4-6 hours [1] [2].	Maximum daily dose for cough should not exceed 120 mg [1].
Onset of Action	~30 minutes [6].	Time to first observed metabolic effect.
Bioactivation (to Morphine)	~10% of administered dose [3].	The remainder is metabolized via other pathways.
Urinary Metabolic Ratio (Codeine/Morphine)	Extensive Metabolizers (EMs): 11 (6-17) [4]. Ultrarapid Metabolizers (UMs): 9 (6-16) [4].	A lower ratio indicates a greater conversion of codeine to morphine.

Metabolic Pathways and Genetic Polymorphism

Codeine's metabolism is central to its effects and safety profile. The following diagram and table outline the key pathways and clinical consequences.



[Click to download full resolution via product page](#)

Codeine undergoes several metabolic pathways, with activation primarily via CYP2D6 to form morphine.

Table 3: Clinical Impact of CYP2D6 Polymorphisms on Codeine Therapy

Phenotype	Genotype Example	Metabolic Activity Score	Plasma [Morphine]	Clinical Recommendation
Poor Metabolizer (PM)	Two non-functional alleles	0	Very Low	Avoid codeine. High likelihood of sub-therapeutic effect due to failure to produce morphine [3].
Intermediate Metabolizer (IM)	One functional allele	0.25 - 1	Reduced	Monitor closely for inadequate pain relief. Consider an alternative analgesic if warranted [3].
Normal Metabolizer (NM)	Two functional alleles	1.25 - 2.25	Normal	Use label-recommended age- or weight-specific starting dose [3].
Ultrarapid Metabolizer (UM)	Gene duplication (e.g., 1/1xN)	>2.25	~50% Higher than NM [4]	Contraindicated. Avoid codeine and tramadol due to risk of severe toxicity and life-threatening respiratory depression, even at standard doses [3] [7].

Critical Safety and Dosing Considerations

- **Boxed Warnings:** The US FDA has several boxed warnings for codeine, most notably the risk of **life-threatening respiratory depression and death in children** following tonsillectomy and/or adenoidectomy, particularly in CYP2D6 UMs [3] [7]. Codeine is **contraindicated in children under 12** and for postoperative pain management in patients under 18 [7].
- **Drug-Drug Interactions:** Concomitant use with **CNS depressants** (benzodiazepines, alcohol, other opioids) can lead to profound sedation, respiratory depression, coma, and death [7] [8]. Additionally, drugs that inhibit or induce CYP2D6 or CYP3A4 can significantly alter codeine's efficacy and safety profile [7] [9].
- **Overdose and Treatment:** Symptoms of overdose include **extreme sleepiness, confusion, shallow breathing, pinpoint pupils, and cold/clammy skin** [10] [8]. The opioid antagonist **naloxone** is the emergency treatment for respiratory depression caused by overdose [6] [10].

Experimental Protocol: Pharmacokinetics in Metabolizer Phenotypes

For researchers, here is a summarized methodology from a key clinical study investigating codeine pharmacokinetics in different metabolizer phenotypes [4].

- **Objective:** To characterize and compare the pharmacokinetics of codeine and its metabolite, morphine, in CYP2D6 genotyped Ultra-rapid Metabolizers (UMs), Extensive Metabolizers (EMs), and Poor Metabolizers (PMs).
- **Study Design:** A single-dose, open-label study.
- **Participants:** 12 UMs (with CYP2D6 gene duplication), 11 EMs, and 3 PMs, as determined by genotyping.
- **Intervention:** Administration of a single 30 mg oral dose of codeine.
- **Data Collection:**
 - **Pharmacokinetic Sampling:** Plasma samples were collected over a 24-hour period after drug intake.
 - **Urinary Metabolic Ratio:** Urine was collected over 12 hours.
- **Analytical Method:** Concentrations of codeine, morphine, and their glucuronide metabolites in plasma and urine were analyzed using **liquid chromatography with tandem mass spectrometry (LC-MS/MS)**.
- **Key Outcome Measures:**
 - Area under the plasma concentration-time curve (AUC) for morphine.
 - Urinary metabolic ratio: (codeine + codeine-6-glucuronide) / (morphine + morphine glucuronides).
 - Incidence of sedation as a pharmacodynamic marker.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. : Pain Uses, Side Effects, Dosage, Addiction Codeine [medicinenet.com]
2. : Side Effects, Uses, Dosage, Interactions, Warnings Codeine [rxlist.com]

3. response - NIH Genetic Testing Registry (GTR) - NCBI Codeine [ncbi.nlm.nih.gov]
4. Pharmacokinetics of codeine and its metabolite morphine in... [pubmed.ncbi.nlm.nih.gov]
5. - Drugs.com Codeine vs Morphine Comparison [drugs.com]
6. & Codeine : Can You Overdose on... Symptoms Treatment Overdose [therecoveryvillage.com]
7. Dosage Guide + Max Dose, Adjustments - Drugs.com Codeine [drugs.com]
8. , Signs & Dangers Codeine Overdose Symptoms [avenuesrecovery.com]
9. - Wikipedia CYP 2 D 6 [en.wikipedia.org]
10. : MedlinePlus Medical Encyclopedia Codeine overdose [medlineplus.gov]

To cite this document: Smolecule. [Fundamental Pharmacology & Pharmacokinetics]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b621188#basic-pharmacology-of-codeine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com